

Application Notes and Protocols for PIKfyve-IN-2

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Compound of Interest

Compound Name: PIKfyve-IN-2

Cat. No.: B12387721

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Introduction

PIKfyve-IN-2 is a potent and specific inhibitor of the lipid kinase PIKfyve. This enzyme plays a crucial role in the regulation of endo-lysosomal trafficking and autophagy by catalyzing the synthesis of phosphatidylinositol 3,5-bisphosphate (PtdIns(3,5)P₂) from phosphatidylinositol 3-phosphate (PtdIns3P).^{[1][2][3]} Inhibition of PIKfyve has been shown to disrupt these cellular processes, making **PIKfyve-IN-2** a valuable tool for studying a variety of physiological and pathological conditions, including cancer, neurodegenerative diseases, and viral infections. These application notes provide detailed protocols for the preparation of **PIKfyve-IN-2** stock solutions to ensure accurate and reproducible experimental results.

Chemical Properties and Storage

A clear understanding of the chemical properties of **PIKfyve-IN-2** is essential for its proper handling and storage.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ N ₈ O	[2]
Molecular Weight	414.46 g/mol	[2]
Appearance	Light yellow to green yellow solid	[2]
Purity	>98% (typically)	N/A
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Stock Solution Preparation

The following protocol outlines the steps for preparing a stock solution of **PIKfyve-IN-2**. It is critical to use anhydrous, high-purity solvents to minimize degradation of the compound.

Materials

- **PIKfyve-IN-2** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filter-barrier pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Pre-dissolution Preparation:
 - Before opening, bring the vial of **PIKfyve-IN-2** powder to room temperature to prevent condensation of moisture, which can affect the stability of the compound.
 - Ensure that the DMSO is of high purity and anhydrous. Use a fresh, unopened bottle if possible, as DMSO is hygroscopic.
- Weighing the Compound:
 - Tare a sterile, empty vial on a calibrated analytical balance.
 - Carefully weigh the desired amount of **PIKfyve-IN-2** powder into the tared vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.145 mg of **PIKfyve-IN-2**.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **PIKfyve-IN-2** powder. To continue the example, add 1 mL of DMSO to the 4.145 mg of powder.
 - Cap the vial tightly and vortex the solution until the compound is completely dissolved. Gentle warming (up to 37°C) or sonication may be used to aid dissolution if necessary.^[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^[4]
 - Dispense the stock solution into sterile, clearly labeled vials.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[2]

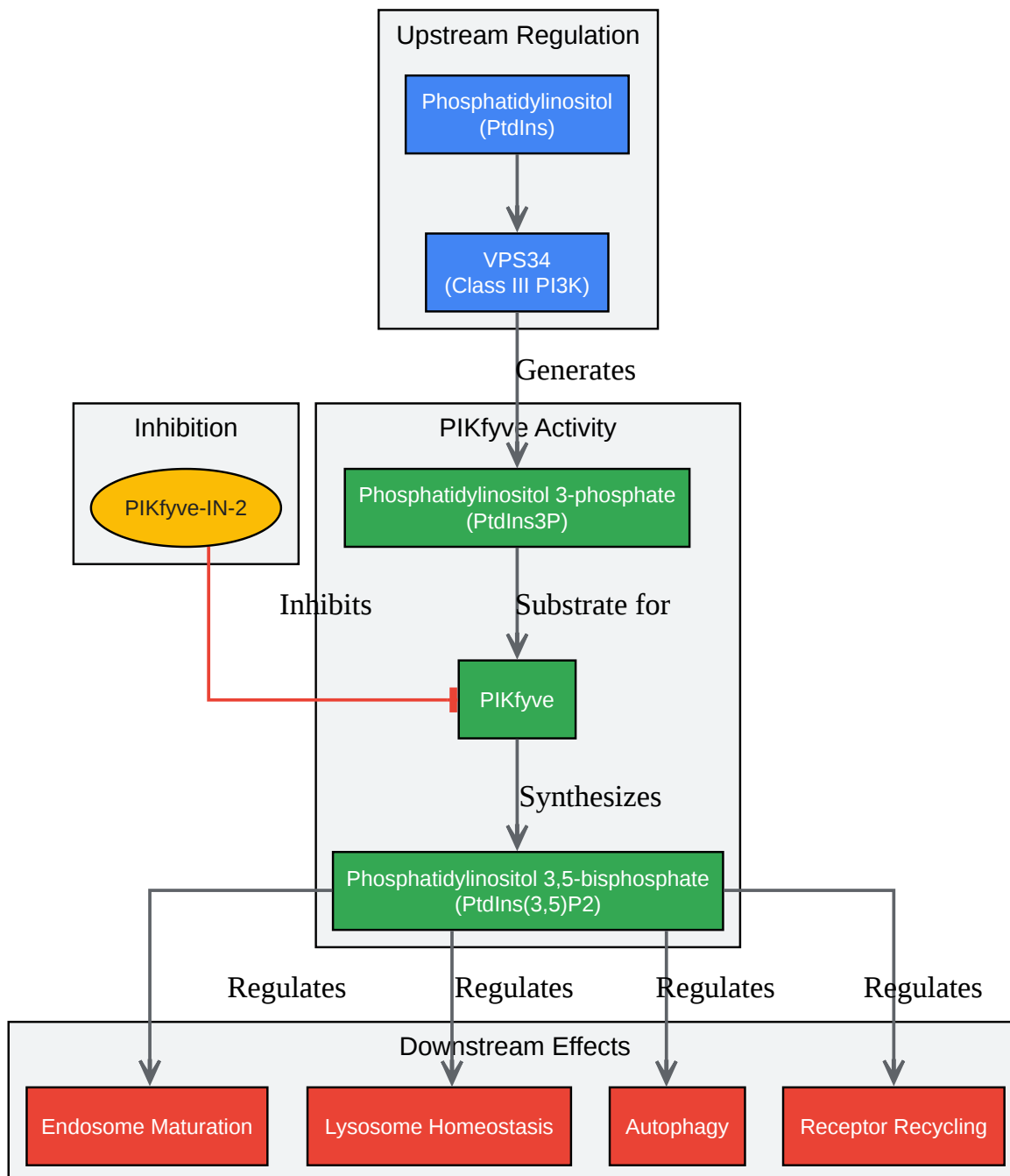
Solubility Data

Solvent	Solubility	Notes	Reference
DMSO	≥ 1.67 mg/mL (4.03 mM)	May require ultrasonic and warming to 60°C for complete dissolution. Use of newly opened DMSO is recommended.	[2]

Signaling Pathway and Experimental Workflow

PIKfyve Signaling Pathway

PIKfyve is a key enzyme in the phosphoinositide signaling pathway. It is activated downstream of the Class III PI3-kinase VPS34, which generates PtdIns3P.[5] PIKfyve then phosphorylates PtdIns3P to produce PtdIns(3,5)P2. This lipid product is critical for the regulation of endosome and lysosome function, including membrane trafficking and ion homeostasis.[5]

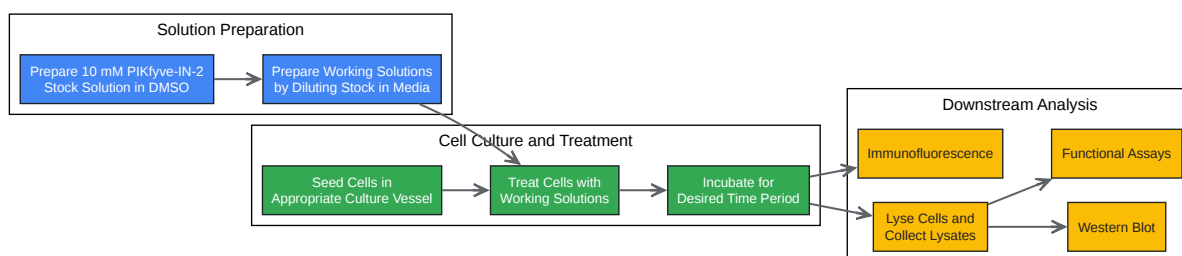


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Caption: PIKfyve Signaling Pathway and Inhibition by **PIKfyve-IN-2**.

Experimental Workflow for In Vitro Studies

The following diagram illustrates a typical workflow for utilizing the prepared **PIKfyve-IN-2** stock solution in cell-based assays.



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Caption: General Experimental Workflow for In Vitro Studies.

Conclusion

Proper preparation and storage of **PIKfyve-IN-2** stock solutions are paramount for obtaining reliable and reproducible data. By following these detailed protocols and understanding the underlying signaling pathways, researchers can effectively utilize this potent inhibitor to investigate the multifaceted roles of PIKfyve in cellular biology and disease.

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